

Application Notes and Protocols for N-(2-Mercapto-1-oxopropyl)-L-alanine

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Compound of Interest

Compound Name: *N*-(2-Mercapto-1-oxopropyl)-L-alanine

Cat. No.: B132367

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This document provides detailed information on the preparation, storage, and potential applications of **N-(2-Mercapto-1-oxopropyl)-L-alanine** (CAS 26843-61-8), a Tiopronin alanine analog.^[1] The information is intended for researchers, scientists, and drug development professionals.

Physicochemical Properties and Safety Information

N-(2-Mercapto-1-oxopropyl)-L-alanine is a thiol-containing compound. While specific solubility data is not readily available in the literature, its structure suggests it may have limited solubility in aqueous solutions and may be more soluble in organic solvents such as dimethyl sulfoxide (DMSO).

Table 1: Physicochemical Properties of **N-(2-Mercapto-1-oxopropyl)-L-alanine**

| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 26843-61-8 | [2] |
| Molecular Formula | C ₆ H ₁₁ NO ₃ S | [2] |
| Molecular Weight | 177.2 g/mol | [2] |

Safety and Handling:

A Material Safety Data Sheet (MSDS) for **N-(2-Mercapto-1-oxopropyl)-L-alanine** indicates that the compound should be handled with care.[2] Standard personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn.[2] In case of contact with eyes or skin, wash with plenty of water.[2] If inhaled, move to fresh air.[2] If ingested, seek medical assistance.[2] The compound should be handled in a well-ventilated area to avoid dust formation.[2] For firefighting, carbon dioxide, dry chemical powder, foam, or water can be used as extinguishing media.[2]

Solution Preparation and Storage

The thiol group in **N-(2-Mercapto-1-oxopropyl)-L-alanine** is susceptible to oxidation, especially in neutral to alkaline aqueous solutions. This can lead to the formation of disulfides and a loss of activity. Therefore, proper preparation and storage are crucial.

Recommended Solvents

- **Organic Solvents:** For creating stock solutions, Dimethyl sulfoxide (DMSO) is a common choice for similar thiol-containing compounds.
- **Aqueous Buffers:** Due to the potential for oxidation, preparing fresh solutions in deoxygenated buffers is recommended. The stability of thiols is generally better at a lower pH.

Protocol for Preparation of a Stock Solution in DMSO

This protocol is a general guideline and should be optimized based on experimental needs.

Materials:

- **N-(2-Mercapto-1-oxopropyl)-L-alanine** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile, amber-colored microcentrifuge tubes or vials
- Vortex mixer

- Calibrated pipettes

Procedure:

- Equilibrate the **N-(2-Mercapto-1-oxopropyl)-L-alanine** powder to room temperature before opening the container to prevent condensation.
- Weigh the desired amount of the compound in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 100 mM).
- Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., to 37°C) or sonication may be used to aid dissolution if necessary.
- Aliquot the stock solution into single-use, amber-colored vials to minimize freeze-thaw cycles and protect from light.
- Store the aliquots as recommended in the storage section.

Protocol for Preparation of Working Solutions in Aqueous Buffer

Materials:

- Stock solution of **N-(2-Mercapto-1-oxopropyl)-L-alanine** in DMSO
- Sterile, deoxygenated aqueous buffer (e.g., phosphate-buffered saline (PBS) at a slightly acidic to neutral pH)
- Sterile tubes

Procedure:

- Prepare the deoxygenated buffer by sparging with nitrogen or argon gas for at least 30 minutes.
- Thaw a single aliquot of the DMSO stock solution.

- Dilute the stock solution to the final desired working concentration in the deoxygenated buffer. It is important that the final concentration of DMSO in the working solution is low (typically <0.5%) to avoid solvent effects in biological assays.
- Use the freshly prepared working solution immediately to minimize oxidation of the thiol group.

Storage Conditions

Proper storage is critical to maintain the stability and activity of **N-(2-Mercapto-1-oxopropyl)-L-alanine**.

Table 2: Recommended Storage Conditions

| Form | Temperature | Duration | Conditions |
|------------------------------------|-------------|---|---|
| Solid Powder | -20°C | Long-term | Store in a desiccator, protected from light and moisture. |
| Stock Solution in DMSO | -80°C | Up to 1 year (inferred from Tiopronin data) | Aliquot into single-use vials to avoid repeated freeze-thaw cycles. Protect from light. |
| Working Solution in Aqueous Buffer | N/A | Not recommended for storage | Prepare fresh before each experiment. |

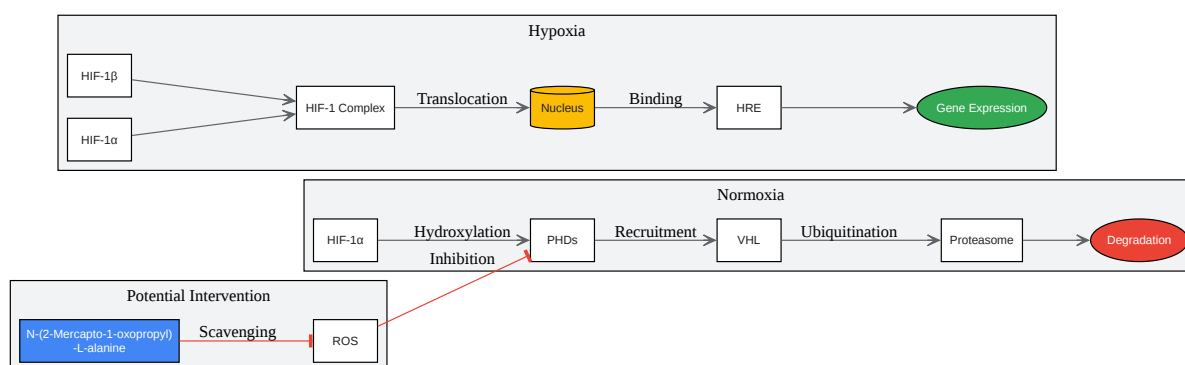
Potential Experimental Applications and Protocols

As a Tiopronin analog, **N-(2-Mercapto-1-oxopropyl)-L-alanine** is expected to possess antioxidant properties due to its thiol group. This makes it a candidate for investigation in studies related to oxidative stress and redox signaling. One such area of interest is its potential effect on the Hypoxia-Inducible Factor-1 α (HIF-1 α) signaling pathway.

Hypothetical Mechanism of Action: Modulation of the HIF-1 α Signaling Pathway

Under normoxic conditions, the HIF-1 α protein is rapidly degraded. This process is initiated by prolyl hydroxylases (PHDs), which hydroxylate HIF-1 α , leading to its recognition by the von Hippel-Lindau (VHL) E3 ubiquitin ligase complex and subsequent proteasomal degradation. Under hypoxic conditions, the activity of PHDs is inhibited, allowing HIF-1 α to stabilize, translocate to the nucleus, and activate the transcription of genes involved in adaptation to low oxygen.

Thiol-containing antioxidants can potentially influence this pathway by modulating the cellular redox state, which can affect the activity of PHDs and other components of the HIF-1 α signaling cascade.

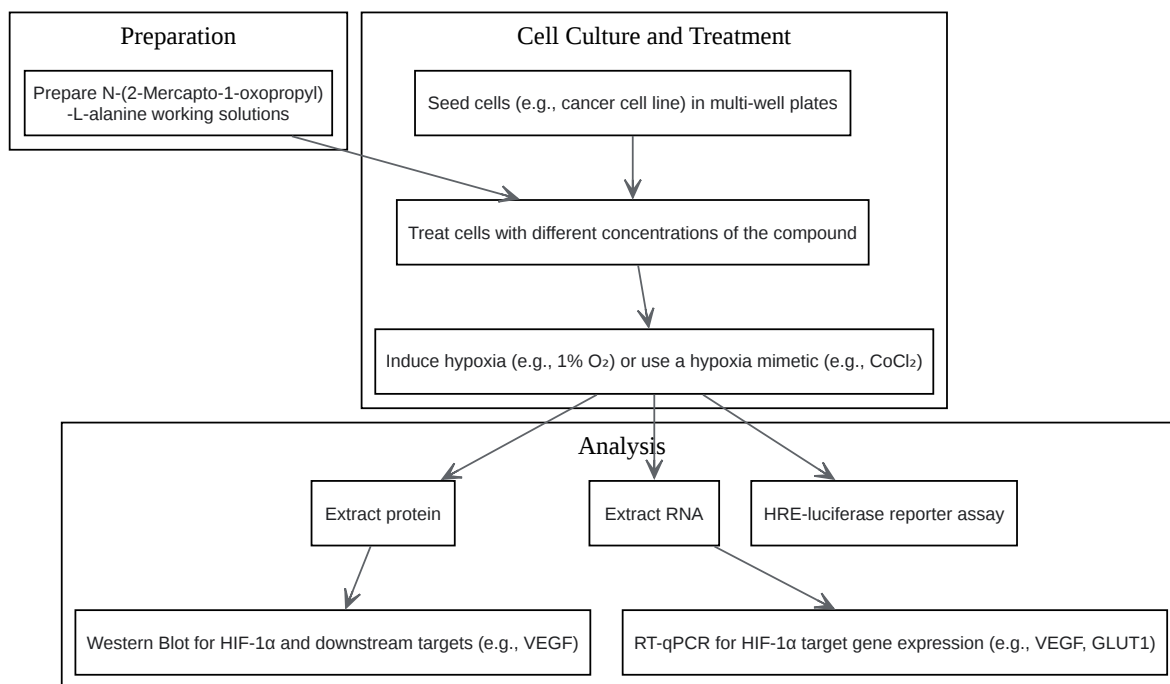


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Figure 1: Hypothetical modulation of the HIF-1 α pathway by a thiol-containing antioxidant.

Experimental Workflow: Screening for HIF-1 α Inhibitory Activity

The following is a generalized workflow for screening the effect of **N-(2-Mercapto-1-oxopropyl)-L-alanine** on the HIF-1 α pathway.



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Figure 2: General experimental workflow for HIF-1 α inhibition screening.

Protocol: In Vitro Antioxidant Activity Assay (DPPH Assay)

This is a general protocol for assessing the radical scavenging activity of a thiol-containing compound.

Materials:

- **N-(2-Mercapto-1-oxopropyl)-L-alanine**
- 2,2-diphenyl-1-picrylhydrazyl (DPPH)
- Methanol or Ethanol
- 96-well microplate
- Microplate reader

Procedure:

- Preparation of DPPH Solution: Prepare a 0.1 mM solution of DPPH in methanol. Store in an amber bottle in the dark.
- Preparation of Compound Solutions: Prepare a series of concentrations of **N-(2-Mercapto-1-oxopropyl)-L-alanine** in methanol.
- Assay:
 - In a 96-well plate, add 50 µL of the compound solutions to the wells.
 - Add 150 µL of the DPPH solution to each well.
 - For the control, add 50 µL of methanol instead of the compound solution.
 - Incubate the plate in the dark at room temperature for 30 minutes.
- Measurement: Measure the absorbance at 517 nm using a microplate reader.
- Calculation: The percentage of DPPH radical scavenging activity can be calculated using the following formula: % Scavenging = $[(\text{Abs_control} - \text{Abs_sample}) / \text{Abs_control}] * 100$

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- 2. Analytical Methods for Assessing Thiol Antioxidants in Biological Fluids: A Review - PMC [pmc.ncbi.nlm.nih.gov]
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